

An In-depth Technical Guide to the Thermophysical Properties of n-Tridecane

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Compound of Interest

Compound Name: Tridecane

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This technical guide provides a comprehensive overview of the key thermophysical properties of **n-tridecane** (C₁₃H₂₈), a straight-chain alkane. Understanding these properties is crucial for various applications, including its use as a solvent, in fuel components, and as a reference material in scientific research. This document presents quantitative data in structured tables, details the experimental protocols for measuring these properties, and includes a workflow diagram for their determination.

Thermophysical Properties of n-Tridecane

The following tables summarize the temperature-dependent thermophysical properties of **n-tridecane**. These properties include density, viscosity, thermal conductivity, and specific heat capacity.

Table 1: Density of n-**Tridecane** at Different Temperatures

Temperature (K)	Density (g/mL)
298.15	0.756[1]
313.15	-
333.15	-
353.15	-
373.15	-

Note: A comprehensive dataset for density at various temperatures and pressures is available from the National Institute of Standards and Technology (NIST) TRC Web Thermo Tables.[2] Further experimental data has been measured from 293.15 K to 353.15 K at pressures up to 100 MPa.[3]

Table 2: Dynamic Viscosity of n-**Tridecane** at Different Temperatures

Temperature (K)	Viscosity (mPa·s)
288.15	-
293.15	-
298.15	-
313.15	-
333.15	-

Note: Experimental data for the dynamic viscosity of n-**tridecane** in mixtures has been reported over a temperature range of 293.15 K to 353.15 K at pressures up to 100 MPa.[3] The viscosity of n-**tridecane** decreases with increasing temperature.[4][5]

Table 3: Thermal Conductivity of Liquid n-**Tridecane** at Different Temperatures

Temperature (K)	Thermal Conductivity (W/m·K)
273	-
300	-
400	-
500	-
600	-

Note: The National Institute of Standards and Technology (NIST) provides a collection of experimental data points for the thermal conductivity of liquid n-**tridecane** in equilibrium with gas over a temperature range of 273 K to 600 K.[\[2\]](#) Generally, the thermal conductivity of liquid n-alkanes decreases with increasing temperature.[\[6\]](#)

Table 4: Isobaric Heat Capacity of Liquid n-**Tridecane** at Different Temperatures and Pressures

Temperature (K)	Pressure (MPa)	Isobaric Heat Capacity (J/g·K)
313.15	0.1	-
313.15	100	-
373.15	0.1	-
373.15	100	-

Note: Isobaric heat capacities of liquid n-**tridecane** have been measured from 313.15 K to 373.15 K at pressures up to 100 MPa.[\[7\]](#)[\[8\]](#) The isobaric heat capacity of liquid n-**tridecane** generally increases with temperature and decreases with pressure.

Experimental Protocols

The determination of thermophysical properties requires precise and standardized experimental procedures. Below are detailed methodologies for measuring the key properties of n-**tridecane**.

2.1. Density Measurement

Density is defined as the mass of a substance per unit volume.[\[9\]](#)[\[10\]](#)

- Pycnometry:[\[9\]](#)
 - A pycnometer, a flask with a precisely known volume, is thoroughly cleaned, dried, and weighed (m_{empty}).
 - The pycnometer is filled with **n-tridecane**, ensuring no air bubbles are present.
 - The filled pycnometer is placed in a thermostat at the desired temperature until thermal equilibrium is reached.
 - The excess liquid is removed, and the pycnometer is cleaned from the outside and weighed again (m_{filled}).
 - The density (ρ) is calculated using the formula: $\rho = (m_{\text{filled}} - m_{\text{empty}}) / V$, where V is the volume of the pycnometer.
 - Vibrating Tube Densitometry:[\[9\]](#)
 - A U-shaped tube is filled with the **n-tridecane** sample.
 - The tube is electromagnetically excited to vibrate at its natural frequency.
 - The instrument measures the oscillation period, which is directly related to the density of the fluid inside the tube.
 - The instrument is calibrated using fluids of known density, such as dry air and pure water.
- [\[9\]](#)

2.2. Viscosity Measurement

Viscosity is a measure of a fluid's resistance to flow.[\[4\]](#)

- Falling Sphere Viscometer:[\[11\]](#)[\[12\]](#)

- A sphere of known size and density is allowed to fall through a graduated cylinder containing **n-tridecane** at a constant temperature.
- The time it takes for the sphere to fall a specific distance between two marked points is measured.
- The terminal velocity of the sphere is calculated.
- Stokes' Law is applied to calculate the viscosity, considering the densities of the sphere and the liquid, the acceleration due to gravity, and the sphere's radius.[\[12\]](#) It is crucial that the flow around the sphere is laminar.[\[11\]](#)
- Rotational Viscometer:[\[11\]](#)
 - A spindle is immersed in the **n-tridecane** sample, which is maintained at a constant temperature.
 - The spindle is rotated at a constant speed.
 - The torque required to rotate the spindle is measured, which is proportional to the viscosity of the fluid.
 - The viscosity is determined based on the instrument's calibration.

2.3. Thermal Conductivity Measurement

Thermal conductivity is the property of a material to conduct heat.

- Transient Hot-Wire Method:[\[13\]](#)[\[14\]](#)[\[15\]](#)
 - A thin platinum wire is immersed in the liquid **n-tridecane**.
 - The wire acts as both a heating element and a resistance thermometer.[\[14\]](#)
 - A step voltage is applied to the wire, causing its temperature to rise.
 - The rate of temperature increase is measured by recording the change in the wire's resistance over time.

- The thermal conductivity is determined from the linear relationship between the temperature rise and the logarithm of time.[\[14\]](#)
- Steady-State Methods (e.g., Guarded Hot Plate):[\[14\]](#)[\[16\]](#)
 - A sample of n-**tridecane** of known thickness is placed between a hot plate and a cold plate.
 - A known amount of heat is supplied by the hot plate, and the temperatures of both plates are measured once a steady state is reached (i.e., temperatures are constant over time).
 - The thermal conductivity is calculated using Fourier's law of heat conduction, taking into account the heat flux, temperature difference, and sample thickness.[\[14\]](#)

2.4. Specific Heat Capacity Measurement

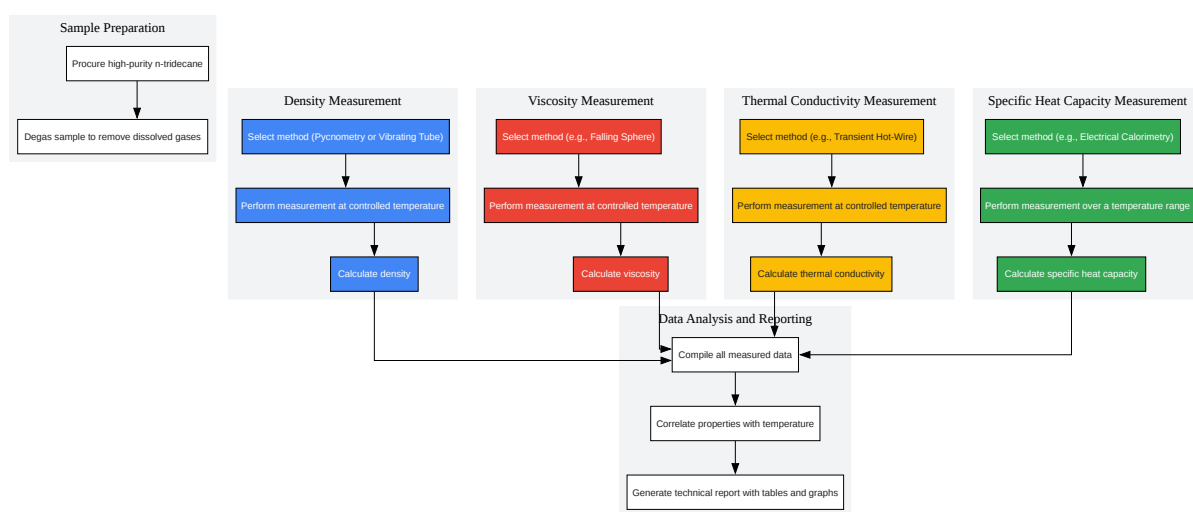
Specific heat capacity is the amount of heat energy required to raise the temperature of a unit mass of a substance by one degree Celsius.[\[17\]](#)

- Method of Mixtures (Calorimetry):[\[17\]](#)[\[18\]](#)
 - A known mass of n-**tridecane** at a specific initial temperature is placed in a calorimeter of known heat capacity.
 - A substance of known mass and higher temperature (e.g., a heated metal block) is introduced into the n-**tridecane**.
 - The mixture is stirred until a final equilibrium temperature is reached.
 - Based on the principle of energy conservation (heat lost by the hot object equals the heat gained by the n-**tridecane** and the calorimeter), the specific heat capacity of the n-**tridecane** can be calculated.[\[17\]](#)
- Electrical Calorimetry:[\[19\]](#)[\[20\]](#)[\[21\]](#)
 - A known mass of n-**tridecane** is placed in a well-insulated calorimeter.

- An electric heater with a known power output is used to heat the liquid for a specific amount of time.
- The initial and final temperatures of the liquid are measured.
- The specific heat capacity is calculated by equating the electrical energy supplied to the heat absorbed by the n-**tridecane** and the calorimeter.

Experimental Workflow

The following diagram illustrates a logical workflow for the experimental determination of the thermophysical properties of n-**tridecane**.



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Experimental workflow for determining thermophysical properties.

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